

# Performance comparison of cyclohexyl acetate and its structural analogs as fragrance ingredients.

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## Compound of Interest

Compound Name: Cyclohexyl acetate

Cat. No.: B165965

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## A Comparative Analysis of Cyclohexyl Acetate and Its Structural Analogs as Fragrance Ingredients

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **cyclohexyl acetate** and its structural analogs, which are widely utilized as fragrance ingredients in the cosmetic and consumer product industries. The olfactory characteristics and physical properties of these fruity and floral esters are intricately linked to their chemical structures. Understanding these relationships is crucial for the targeted design of new fragrance molecules with desired performance profiles, including specific scent notes, intensity, and longevity.

This document summarizes key performance indicators, details the experimental methodologies used to obtain this data, and provides visual representations of the structure-performance relationships to aid in research and development.

## Quantitative Performance and Physicochemical Properties

The following table summarizes the available quantitative and qualitative data for **cyclohexyl acetate** and a selection of its structural analogs. The data has been compiled from various sources to provide a comparative overview.

Compound Name	Structure	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 25°C)	Flash Point (°C)	logP (o/w)	Water Solubility (mg/L)	Odor Description	Substantivity (on blotter)
Cyclohexyl Acetate	Acetocyclohexane	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	142.20	172-173	0.966	58	2.64[1][2]	453.8	Fruity, sweet, reminiscent of amyl acetate.[1]	4 hours at 100% [3]
Methylcyclohexyl Acetate	Acetic acid, methylcyclohexyl ester	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	156.22	~170-172	~0.947-0.951 (at 20°C) [4]	61.4	2.27	Not available	Aromatic fruity flavor. [5]	Not available
Ethylcyclohexyl Acetate	Acetic acid, 2-cyclohexylethyl ester	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	170.25	211	~0.945-0.948	80	3.27	49.2	Floral, minty, rose, raspberry, green. [6]	32 hours at 100% [6][7]
Propylcyclohexyl Acetate	Not readily available	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	184.28	Not available	Not available	Not available	Not available	Not available	Not available	Not available

Isopropylcyclohexyl Acetate	Not readily available	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	184.28	221-222	Not available	90.5	4.03	Not available	Not available	Not available
Butylcyclohexyl Acetate	Acetic acid, 4-tert-butylcyclohexyl ester	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	198.30	222-223	~0.934-0.941	~90.8-104[8]	4.06 - 4.8[9]	3.55 - 7.46	Woody, iris-like, fresh, flowery, slightly campy, horsey-like. [10]	Excellent, long-lasting. [11]
tert-Butylcyclohexyl Acetate	Acetic acid, 2-tert-butylcyclohexyl ester	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	198.30	220-222[12]	0.941 [12]	>93.3	3.6	Not available	Fruity, woody, green, apple, herbal. [10]	8 Hours [13]

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the performance evaluation of fragrance ingredients.

## Odor Threshold Determination

The odor threshold is the lowest concentration of a vapor in the air that can be detected by the human sense of smell.

### Methodology: Ascending Concentration Series (Triangle Test)

- **Sample Preparation:** A stock solution of the fragrance ingredient is prepared in a suitable odorless solvent (e.g., diethyl phthalate or ethanol). A series of dilutions in the solvent are then made, typically in geometric progression (e.g., 1:2 or 1:3 ratios).
- **Panelist Selection:** A panel of trained sensory assessors (typically 15-20 individuals) is selected. Panelists are screened for their olfactory acuity and ability to consistently detect a range of standard odorants.
- **Evaluation:** The evaluation is conducted in a well-ventilated, odor-free room. For each concentration level, three samples are presented to the panelist: two are blanks (solvent only), and one contains the diluted fragrance ingredient. This is known as a triangle test. The samples are presented on smelling strips (blotters) or in glass sniff bottles.
- **Procedure:** Panelists are instructed to sniff each sample and identify the one that is different from the other two. The procedure starts with the lowest concentration and moves to progressively higher concentrations.
- **Data Analysis:** The odor detection threshold for an individual is the lowest concentration at which they can correctly identify the odorous sample. The group's odor threshold is typically calculated as the geometric mean of the individual thresholds.

## Substantivity Evaluation

Substantivity refers to the longevity of a fragrance on a particular substrate, such as skin or fabric.

### Methodology: Evaporation from a Smelling Strip

- **Sample Preparation:** A standardized amount (e.g., 0.1 mL) of the neat fragrance ingredient or a 10% solution in ethanol is applied to a standard smelling strip.
- **Evaluation:** The smelling strip is placed in a controlled environment (constant temperature and airflow). At regular intervals (e.g., 15 min, 30 min, 1 hr, 2 hrs, 4 hrs, 8 hrs, etc.), a trained perfumer or sensory panelist evaluates the odor intensity of the strip.

- **Data Recording:** The time at which the characteristic odor of the ingredient is no longer perceptible is recorded as the substantivity value. This is often reported in hours.

## Hedonic Evaluation (Liking Score)

Hedonic testing measures the pleasantness or unpleasantness of a fragrance.

Methodology: 9-Point Hedonic Scale

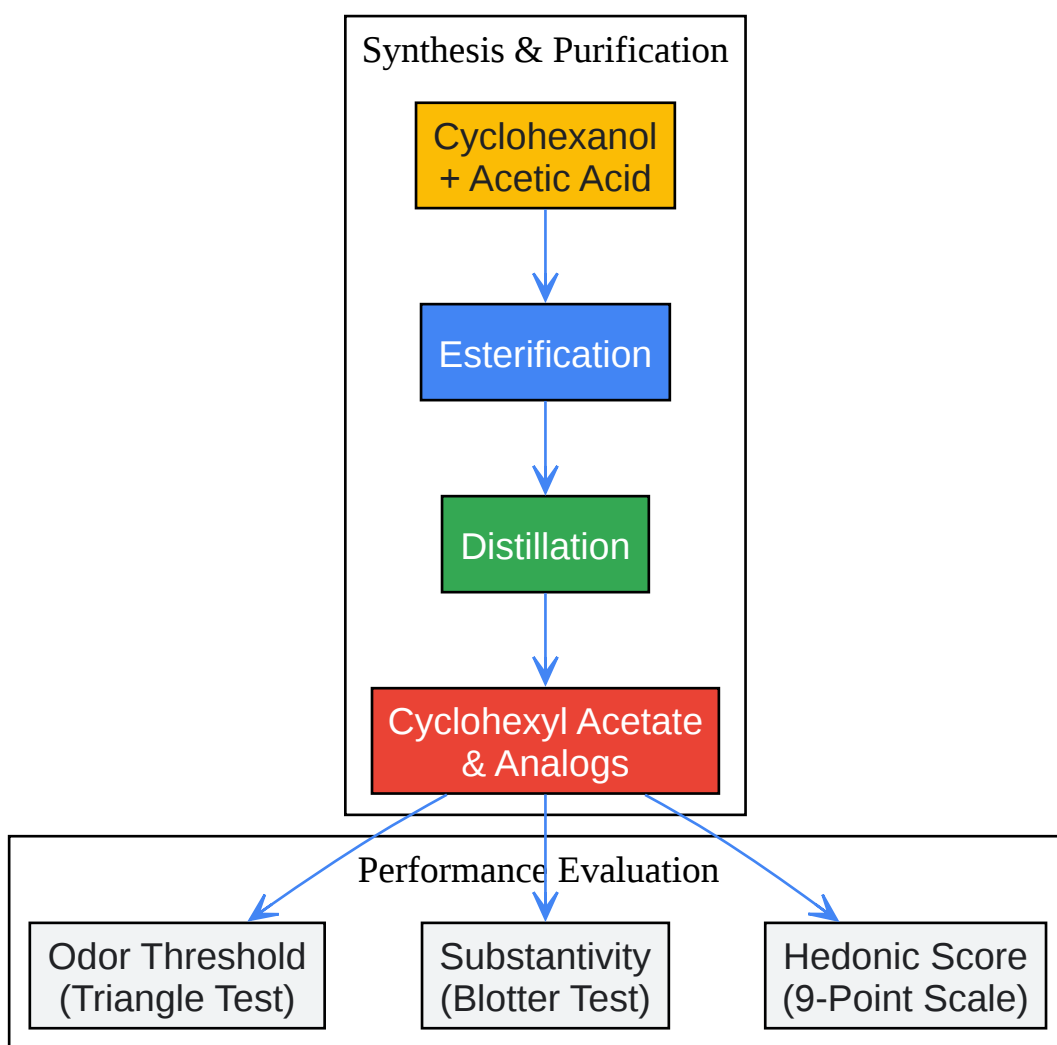
- **Sample Preparation:** The fragrance ingredients are diluted to a concentration that is clearly perceptible but not overpowering (e.g., 1-5% in an odorless solvent). Samples are presented on smelling strips or in another suitable carrier.
- **Panelist Selection:** A panel of untrained consumers (typically 50-100 individuals) representative of the target audience is recruited.
- **Evaluation:** Panelists are asked to smell each sample and rate their liking on a 9-point hedonic scale, where:
  - 9 = Like extremely
  - 8 = Like very much
  - 7 = Like moderately
  - 6 = Like slightly
  - 5 = Neither like nor dislike
  - 4 = Dislike slightly
  - 3 = Dislike moderately
  - 2 = Dislike very much
  - 1 = Dislike extremely
- **Data Analysis:** The average score for each fragrance ingredient is calculated to determine its overall hedonic value. Statistical analysis (e.g., ANOVA) can be used to determine if there

are significant differences in liking between the different analogs.

## Visualizing Structure-Performance Relationships

The following diagrams illustrate the conceptual relationships between the chemical structures of **cyclohexyl acetate** analogs and their resulting fragrance properties.

### Structure-Performance Correlation



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### Fragrance Evaluation Workflow

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